

# A Comprehensive Technical Overview of 2-Chloro-5-nitropyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-nitropyrimidine

Cat. No.: B088076

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This guide provides essential physicochemical data for **2-Chloro-5-nitropyrimidine**, a heterocyclic organic compound of interest in medicinal chemistry and synthetic organic chemistry. Its structure, incorporating a pyrimidine ring substituted with both a chloro and a nitro group, makes it a versatile building block for the synthesis of more complex molecules with potential biological activity.

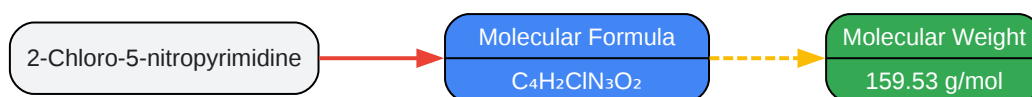
## Physicochemical Properties

The fundamental molecular properties of **2-Chloro-5-nitropyrimidine** have been determined and are summarized in the table below. This data is critical for reaction stoichiometry, analytical characterization, and computational modeling.

| Property          | Value   | Citations    |
|-------------------|---|--------------|
| Molecular Formula | C <sub>4</sub> H <sub>2</sub> ClN <sub>3</sub> O <sub>2</sub> | [1][2][3][4] |
| Molecular Weight  | 159.53 g/mol  | [1][2][3][5] |
| IUPAC Name        | 2-chloro-5-nitropyrimidine                                    | [1]          |
| CAS Number        | 10320-42-0  | [1][2][3]    |
| EC Number         | 233-703-8   | [1][3]       |
| Physical Form     | Solid   | [3]          |
| Melting Point     | 105-110 °C  | [3]          |

## Structural and Molecular Relationship

The chemical identity of **2-Chloro-5-nitropyrimidine** is defined by its molecular formula, which in turn dictates its molecular weight. The diagram below illustrates this fundamental relationship.



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)